

Proper Disposal of AS1938909: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AS1938909

Cat. No.: B15540900

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential guidance on the proper disposal procedures for the SHIP2 inhibitor, **AS1938909**. Given the absence of a specific Safety Data Sheet (SDS) in the public domain, these procedures are based on available safety information and general best practices for the disposal of hazardous laboratory chemicals.

Hazard Profile of AS1938909

Before handling or disposing of **AS1938909**, it is crucial to be aware of its known hazards. The following table summarizes the key safety information gathered from various sources.

Property	Value	Source
Chemical Name	3-[(2,4-Dichlorobenzyl)oxy]-N-(2,6-difluorobenzyl)thiophene-2-carboxamide	[1]
Appearance	Off-white solid	[1][2]
Solubility	Soluble in DMSO (50 mg/mL)	[1][2]
Storage Class	11 - Combustible Solids	[1][2]
Water Hazard Class (WGK)	3 - Highly hazardous to water	[1][2]

Step-by-Step Disposal Procedures

Due to its classification as a combustible solid and its high water hazard class, **AS1938909** must be treated as hazardous waste. Under no circumstances should this compound be disposed of down the drain or in regular trash.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **AS1938909**, including:
 - Nitrile gloves
 - Safety goggles
 - A lab coat

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect any solid **AS1938909** waste, including contaminated consumables (e.g., weighing paper, pipette tips), in a clearly labeled, dedicated hazardous waste container.
 - The container should be made of a material compatible with the chemical and be securely sealed.

- Liquid Waste:
 - For solutions of **AS1938909** (e.g., in DMSO), collect the waste in a designated, leak-proof hazardous waste container for organic solvents.
 - Do not mix with aqueous or other incompatible waste streams.

3. Labeling of Hazardous Waste:

- All waste containers must be clearly labeled with:
 - The words "Hazardous Waste"
 - The full chemical name: "**AS1938909**" and any solvents used.
 - The approximate concentration and quantity of the waste.
 - The date of accumulation.
 - The appropriate hazard symbols (e.g., "Harmful," "Dangerous for the environment").

4. Storage of Hazardous Waste:

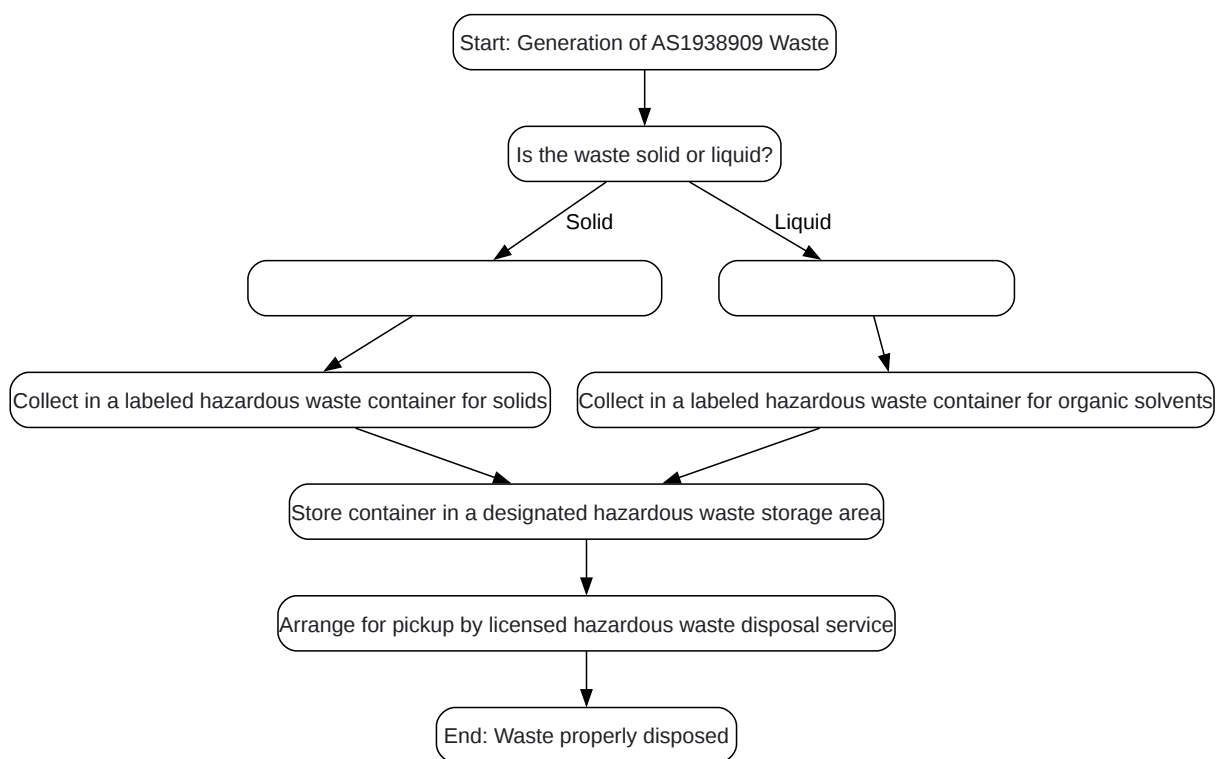
- Store the sealed and labeled hazardous waste containers in a designated, well-ventilated, and secure area, away from sources of ignition and incompatible materials.
- Follow your institution's guidelines for the storage of combustible solids and flammable liquids.

5. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Provide the disposal contractor with a complete and accurate description of the waste contents.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **AS1938909** waste.



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References

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- 2. SHIP2-Inhibitor, AS1938909, Calbiochem The SHIP2 Inhibitor, AS1938909 controls the biological activity of SHIP2. This small molecule/inhibitor is primarily used for Phosphorylation & Dephosphorylation applications. | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Proper Disposal of AS1938909: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15540900/docs#proper-disposal-of-as1938909-a-guide-for-laboratory-professionals]

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